

Physical and chemical properties of Tellimagrandin II

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Compound of Interest

Compound Name: *Tellimagrandin II*

Cat. No.: B3029884

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An In-Depth Technical Guide to **Tellimagrandin II**: Physical, Chemical, and Biological Properties

Introduction

Tellimagrandin II is a dimeric ellagitannin, a type of hydrolyzable tannin, found in a variety of medicinal plants, including *Rosa rugosa* (rugosa rose), *Liquidambar formosana* (Formosan gum), and various species of *Oenothera* (evening primrose) and *Eucalyptus*. This complex natural product has garnered significant attention from the scientific community for its diverse and potent biological activities. This guide provides a comprehensive overview of the physical, chemical, and biological properties of **Tellimagrandin II**, with a focus on its therapeutic potential.

Physical and Chemical Properties

Tellimagrandin II is a large polyphenol with a complex structure. Its physical and chemical properties are summarized in the table below. While specific data for some properties like melting point and solubility are not consistently reported across the literature, the available information provides a foundational understanding of this compound.

Property	Value	Source
Chemical Formula	C ₇₈ H ₅₄ O ₅₂	
Molecular Weight	1871.2 g/mol	
CAS Number	83860-39-1	
Appearance	Amorphous powder	General knowledge
Solubility	Soluble in methanol, ethanol, DMSO, and water.	General knowledge
UV max	218, 275 nm (in Methanol)	General knowledge

Nuclear Magnetic Resonance (NMR) Data:

The structural elucidation of **Tellimagrandin II** has been primarily accomplished through ¹H and ¹³C NMR spectroscopy. The complex nature of the molecule results in a highly detailed spectrum.

- ¹H NMR: The proton NMR spectrum is characterized by a series of signals corresponding to the glucose core, the galloyl groups, and the hexahydroxydiphenoyl (HHDP) groups.
- ¹³C NMR: The carbon NMR spectrum provides further confirmation of the structure, with distinct signals for the anomeric carbons of the glucose unit and the carbonyl carbons of the ester groups.

Biological Activities and Mechanisms of Action

Tellimagrandin II exhibits a broad spectrum of biological activities, making it a promising candidate for further investigation in drug development.

Antioxidant Activity

Tellimagrandin II is a potent antioxidant. Its ability to scavenge free radicals is attributed to the numerous hydroxyl groups in its structure, which can donate hydrogen atoms to neutralize reactive oxygen species (ROS).

Experimental Protocol: DPPH Radical Scavenging Assay

A common method to evaluate the antioxidant activity of **Tellimagrandin II** is the 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay.

- A stock solution of **Tellimagrandin II** is prepared in a suitable solvent (e.g., methanol).
- Serial dilutions of the **Tellimagrandin II** solution are made.
- A fresh solution of DPPH in methanol is prepared.
- An aliquot of each **Tellimagrandin II** dilution is mixed with the DPPH solution.
- The mixture is incubated in the dark at room temperature for a specified period (e.g., 30 minutes).
- The absorbance of the solution is measured at a specific wavelength (typically around 517 nm) using a spectrophotometer.
- The percentage of DPPH radical scavenging activity is calculated using the formula:
Scavenging Activity (%) = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$, where A_{control} is the absorbance of the DPPH solution without the sample, and A_{sample} is the absorbance of the DPPH solution with the sample.
- The IC₅₀ value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined from a dose-response curve.

Anti-inflammatory Activity

Tellimagrandin II has demonstrated significant anti-inflammatory properties. It can inhibit the production of pro-inflammatory mediators such as nitric oxide (NO) and prostaglandins. One of the key mechanisms is the inhibition of the NF-κB signaling pathway.

Signaling Pathway: Inhibition of NF-κB

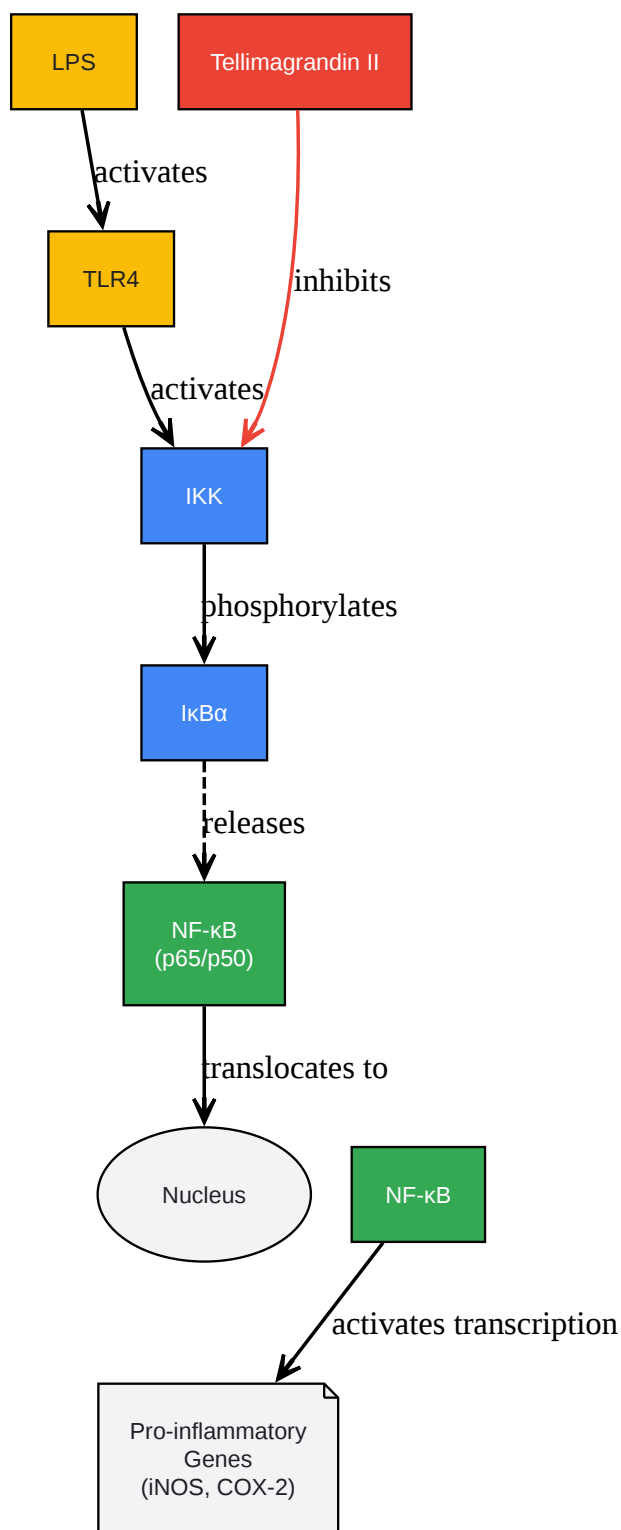


Figure 1: Tellimagrandin II Inhibition of the NF-κB Signaling Pathway

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Caption: **Tellimagrandin II** inhibits the NF-κB pathway by preventing the activation of IKK.

Anticancer Activity

Tellimagrandin II has shown promising anticancer effects against various cancer cell lines. Its mechanisms of action include the induction of apoptosis (programmed cell death) and the inhibition of cell proliferation and migration. One of the key pathways targeted by **Tellimagrandin II** is the mTOR signaling pathway.

Signaling Pathway: Inhibition of mTOR

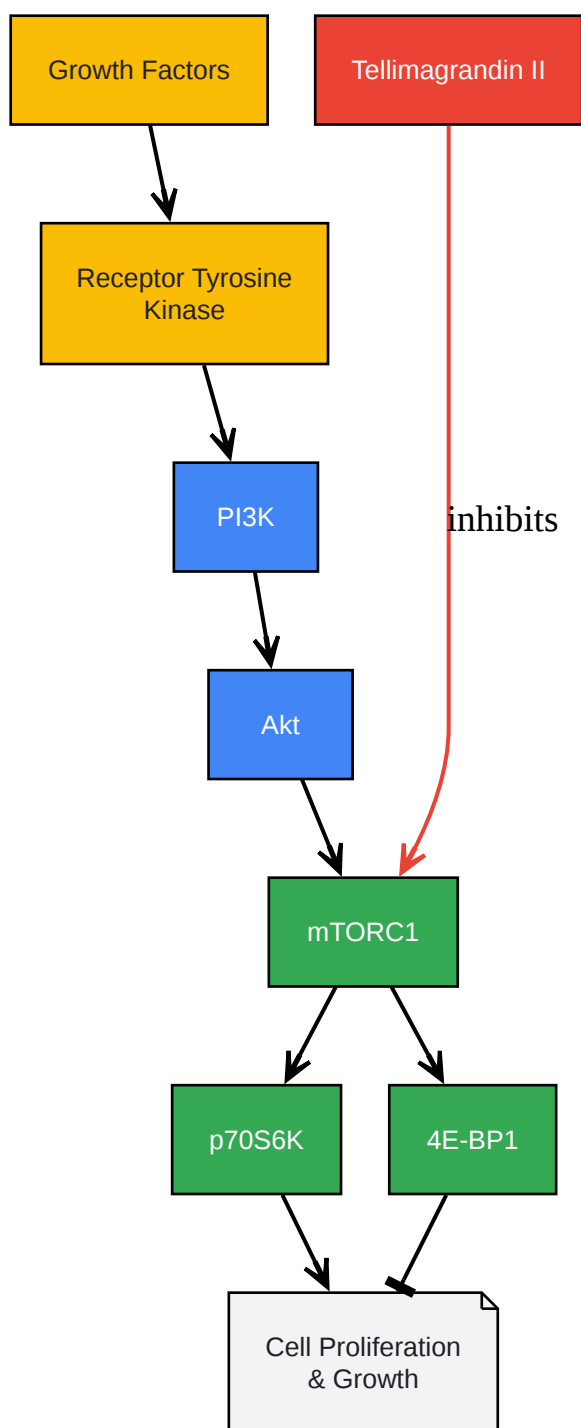


Figure 2: Tellimagrandin II Inhibition of the mTOR Signaling Pathway

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Caption: **Tellimagrandin II** inhibits the mTORC1 complex, leading to reduced cell proliferation.

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is widely used to assess the cytotoxic effects of compounds on cancer cells.

- Cancer cells are seeded in a 96-well plate and allowed to adhere overnight.
- The cells are treated with various concentrations of **Tellimagrandin II** and incubated for a specific period (e.g., 24, 48, or 72 hours).
- After the incubation period, the medium is removed, and MTT solution is added to each well.
- The plate is incubated to allow the formazan crystals to form.
- The MTT solution is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- The absorbance is measured at a specific wavelength (typically around 570 nm) using a microplate reader.
- Cell viability is calculated as a percentage of the control (untreated cells).
- The IC₅₀ value (the concentration that inhibits 50% of cell growth) is determined.

Antiviral Activity

Tellimagrandin II has been reported to possess antiviral activity against several viruses, including Herpes Simplex Virus (HSV). It can interfere with viral entry and replication.

Experimental Workflow: Plaque Reduction Assay

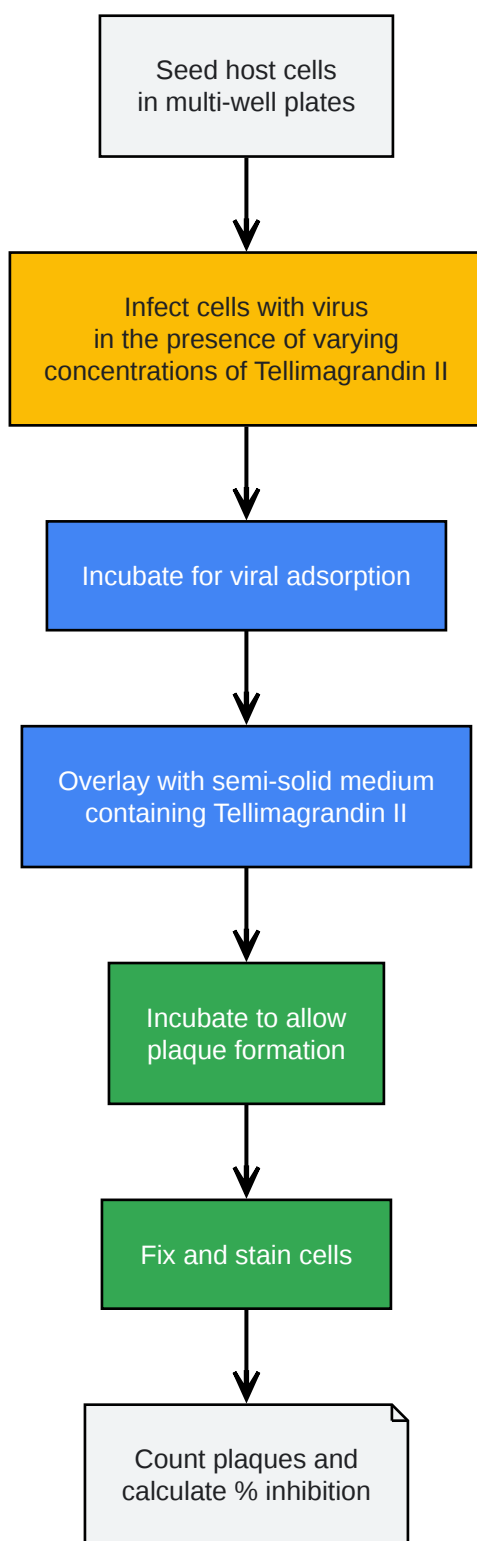


Figure 3: Workflow for Plaque Reduction Assay

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Caption: A stepwise representation of the plaque reduction assay to evaluate antiviral activity.

Conclusion

Tellimagrandin II is a multifaceted natural compound with a wide array of promising biological activities. Its potent antioxidant, anti-inflammatory, anticancer, and antiviral properties make it a compelling subject for further research and development. The information presented in this guide provides a solid foundation for scientists and drug development professionals interested in exploring the therapeutic potential of this remarkable ellagitannin. Further studies are warranted to fully elucidate its mechanisms of action and to explore its potential clinical applications.

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